An In-depth Technical Guide to Scopine Methobromide: Chemical Properties, Structure, and Analysis

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Compound of Interest

Compound Name:	*Scopine Methobromide*
CAS No.:	*1508-46-9*
Cat. No.:	*B117200*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Scopine Methobromide**, a quaternary ammonium compound of significant interest in pharmaceutical research and development. With full editorial control, this document is structured to deliver not just data, but a deeper understanding of the causality behind its chemical properties and analytical methodologies. Our focus is on providing actionable insights and robust protocols to support your research endeavors.

Introduction: The Significance of **Scopine Methobromide**

Scopine Methobromide, systematically named (1R,2R,4S,5S,7s)-7-Hydroxy-9,9-dimethyl-3-oxa-9-azoniatricyclo[3.3.1.02,4]nonane bromide, is a key chemical entity primarily recognized

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as a European Pharmacopoeia (EP) impurity of Tiotropium Bromide[1][2]. Tiotropium Bromide is a long-acting muscarinic antagonist widely used in the treatment of chronic obstructive pulmonary disease (COPD)[3]. The presence and characterization of impurities like **Scopine Methobromide** are critical for ensuring the safety and efficacy of the final drug product.

Beyond its role as a pharmaceutical impurity, **Scopine Methobromide** belongs to the tropane alkaloid family, a class of compounds known for their diverse pharmacological activities[4]. As a quaternary ammonium salt of scopine, its structure imparts specific physicochemical properties that influence its biological behavior, particularly its interaction with muscarinic receptors[5][6][7]. Understanding these properties is paramount for its synthesis, detection, and control in pharmaceutical preparations.

Chemical Structure and Properties

Elucidation of the Molecular Structure

The chemical structure of **Scopine Methobromide** is characterized by a rigid tricyclic tropane core, which features an epoxide ring and a quaternary ammonium group. The specific stereochemistry, (1R,2R,4S,5S,7s), is crucial for its three-dimensional conformation and subsequent biological activity.

Caption: 2D representation of **Scopine Methobromide**'s chemical structure.

Physicochemical Properties

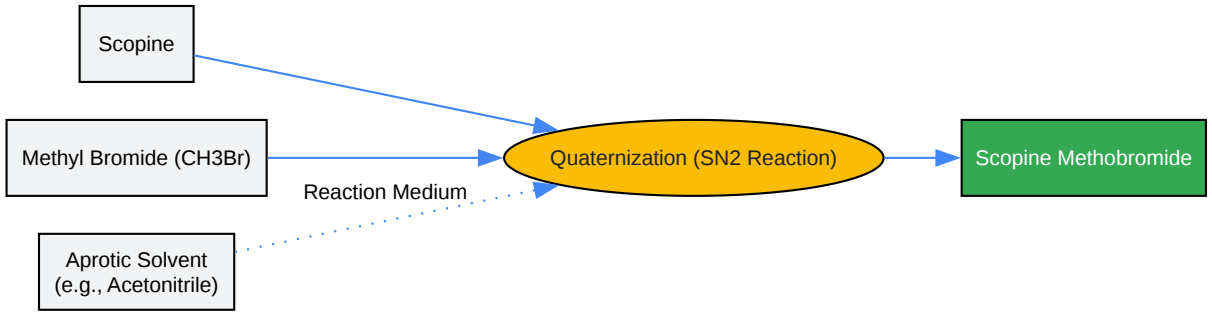
The physicochemical properties of **Scopine Methobromide** are summarized in the table below. These properties are fundamental for developing analytical methods, designing formulation strategies, and understanding its pharmacokinetic profile.

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Property	Value	Source(s)
CAS Number	1508-46-9	[1][8]
Molecular Formula	$C_9H_{16}BrNO_2$	[1][8]
Molecular Weight	250.13 g/mol	[1][8]
Appearance	White to off-white crystalline powder	[9]
Melting Point	>213°C (decomposes)	[10][11]
Solubility	Soluble in Methanol and DMSO	[2]
Storage	Store at -20°C in a dry, cool, and well-ventilated place.	[8]

Synthesis of **Scopine Methobromide**

Scopine Methobromide is synthesized through the quaternization of scopine with methyl bromide. This reaction is a classic example of an SN2 reaction where the lone pair of electrons on the nitrogen atom of the tropane ring attacks the methyl group of methyl bromide, displacing the bromide ion.



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Caption: Synthetic pathway for **Scopine Methobromide** via quaternization.

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Experimental Protocol: Synthesis of **Scopine Methobromide**

This protocol describes a representative method for the synthesis of **Scopine Methobromide** from scopine.

Materials:

- Scopine
- Methyl bromide (as a solution in a suitable solvent, e.g., acetonitrile)
- Anhydrous acetonitrile
- Round-bottom flask with a magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)
- Cooling bath

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask under an inert atmosphere, dissolve a known quantity of scopine in anhydrous acetonitrile. The choice of an aprotic solvent like acetonitrile is crucial to prevent side reactions and to facilitate the SN2 mechanism.
- Cooling: Cool the solution to 0-5°C using an ice bath. This helps to control the exothermicity of the reaction and minimize the formation of byproducts.
- Addition of Methyl Bromide: Slowly add a stoichiometric equivalent of methyl bromide solution to the cooled scopine solution with continuous stirring. The slow addition is important to maintain temperature control.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 24-48 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

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- Isolation of Product: Upon completion of the reaction, the product, **Scopine Methobromide**, will likely precipitate out of the solution as it is a salt and generally less soluble in acetonitrile than the starting material. The precipitate can be collected by filtration.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as a mixture of methanol and acetone, to yield pure **Scopine Methobromide**.
- Drying: Dry the purified crystals under vacuum to remove any residual solvent.

Analytical Characterization

A robust analytical strategy is essential for the identification and quantification of **Scopine Methobromide**, especially in the context of pharmaceutical quality control.

Spectroscopic Analysis

While publicly available experimental spectra for **Scopine Methobromide** are scarce, its structure allows for the prediction of its key spectroscopic features.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the methyl groups attached to the quaternary nitrogen, typically as singlets in the range of 3.0-3.5 ppm. The protons of the tropane ring will exhibit complex splitting patterns due to the rigid bicyclic system. The proton of the hydroxyl group may appear as a broad singlet.
  - ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the two methyl carbons attached to the nitrogen, the carbons of the tropane ring, and the carbon bearing the hydroxyl group.
- Infrared (IR) Spectroscopy:
  - The IR spectrum should display a broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching of the hydroxyl group. C-H stretching vibrations of the aliphatic ring system and methyl groups will be observed around 2850-3000 cm^{-1}. The C-O stretching vibration of the alcohol and ether linkages will appear in the fingerprint region (1000-1300 cm^{-1}).

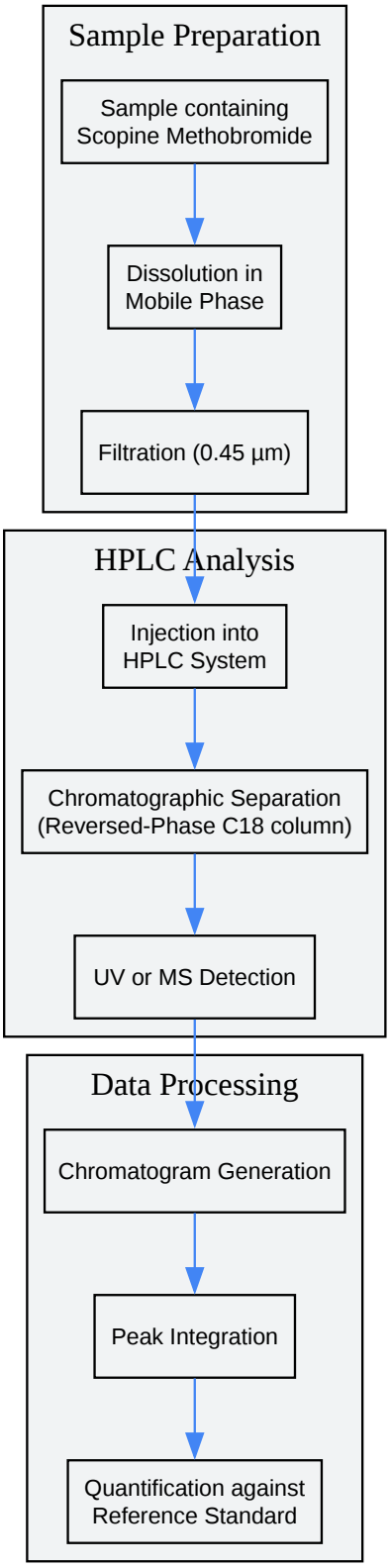
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- Mass Spectrometry (MS):
  - Electrospray ionization (ESI) in positive ion mode is a suitable technique for analyzing this quaternary ammonium salt. The mass spectrum will show a prominent peak for the cation $[C_9H_{16}NO_2]^+$ at m/z 170.23. The bromide counter-ion will not be observed in the positive ion mode.

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) is the method of choice for the separation and quantification of **Scopine Methobromide**.

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Caption: A typical workflow for the HPLC analysis of **Scopine Methobromide**.

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Typical HPLC-UV Method Parameters:

- Column: Reversed-phase C18 (e.g., 250 mm x 4.6 mm, 5 µm)
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., ammonium acetate) and an organic modifier (e.g., acetonitrile or methanol). The use of an ion-pairing agent may be necessary to improve peak shape for the quaternary ammonium compound.
- Flow Rate: 1.0 mL/min
- Column Temperature: 25-30 °C
- Detection: UV at a low wavelength (e.g., 210 nm), as the molecule lacks a strong chromophore.
- Injection Volume: 10-20 µL

For higher sensitivity and specificity, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the preferred method, particularly for trace-level quantification in complex matrices[12][13].

Pharmacology and Toxicology

Pharmacological Profile

Scopine Methobromide is a muscarinic receptor antagonist[10]. The quaternary ammonium structure generally limits its ability to cross the blood-brain barrier, thus primarily exerting peripheral anticholinergic effects[14]. This is in contrast to its parent tertiary amine, scopine, and the related scopolamine, which can have significant central nervous system effects[4]. The antagonistic activity at muscarinic receptors, particularly the M3 subtype, is the basis for the therapeutic effect of related compounds like Tiotropium in causing bronchodilation[1][3]. The methylation of the nitrogen atom to form a quaternary amine can increase the antagonistic activity at these receptors[7].

Toxicological and Safety Information

As a chemical used in research, **Scopine Methobromide** should be handled with appropriate safety precautions.

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- Hazard Identification: It is considered a hazardous chemical[8].
- Handling: Handle in accordance with good industrial hygiene and safety practices. Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat[8]. Avoid creating dust[8].
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Recommended storage is at -20°C[8].
- In case of exposure:
  - Eyes: Wash with plenty of water.
  - Skin: Wash skin with soap and water.
  - Inhalation: Remove to fresh air.
  - Ingestion: Clean mouth with water. In all cases of significant exposure, seek medical attention[8].

Conclusion

Scopine Methobromide is a molecule of considerable importance in the pharmaceutical industry, primarily due to its status as a process-related impurity of the widely used bronchodilator, Tiotropium Bromide. Its synthesis, characterization, and control are therefore critical aspects of drug development and manufacturing. This guide has provided a detailed overview of its chemical structure, physicochemical properties, a plausible synthetic route, and robust analytical methodologies for its characterization. The insights into its pharmacological context as a muscarinic antagonist further underscore its relevance. For researchers and scientists in drug development, a thorough understanding of **Scopine Methobromide** is not just a matter of regulatory compliance, but a fundamental aspect of ensuring the quality and safety of life-changing medications.

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